

Essential Safety and Handling of USP1-IN-9: A Procedural Guide

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Compound of Interest

Compound Name: USP1-IN-9

Cat. No.: B12372168

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For Immediate Implementation: This document provides crucial safety and logistical guidance for the proper handling and disposal of **USP1-IN-9**, a potent ubiquitin-specific protease 1 (USP1) inhibitor. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure a safe laboratory environment and compliance with standard chemical waste management protocols.

Disclaimer: A specific Safety Data Sheet (SDS) for **USP1-IN-9** is not publicly available. The following procedures are based on general principles of laboratory safety, the known chemical properties of similar compounds, and standard guidelines for the disposal of potent small molecule inhibitors. It is imperative to consult and follow the specific guidelines provided by your institution's Environmental Health and Safety (EHS) department.

Key Chemical and Physical Properties

For easy reference, the essential quantitative data for similar USP1 inhibitors are summarized in the table below. This data is provided as a reference, and the specific properties of **USP1-IN-9** may vary.

Property	Value	Source
USP1-IN-1 (KSQ-4279)		
Molecular Formula	C ₂₇ H ₂₅ F ₃ N ₈ O	[1]
Molecular Weight	534.54 g/mol	[1]
Appearance	Solid	General knowledge
Solubility	Soluble in DMSO (100 mg/mL), Soluble in Ethanol (100 mg/mL), Insoluble in Water	[1]
Storage (Solid)	3 years at -20°C (powder)	[1]
Storage (Solution)	1 year at -80°C, 1 month at -20°C	[1]
Usp7-IN-9 (Similar Compound)		
Molecular Formula	C ₃₂ H ₃₃ ClF ₆ N ₆ O ₈	[2]
Molecular Weight	779.08 g/mol	[2]
IC ₅₀	40.8 nM for USP7	[2]
Appearance	Solid	[2]
Solubility	Soluble in DMSO (100 mg/mL)	[2]
Storage (Solid)	4°C, sealed, away from moisture	[2]
Storage (Solution)	-80°C (6 months), -20°C (1 month)	[2]

Personal Protective Equipment (PPE) and Handling

Due to its potent biological activity, **USP1-IN-9** should be handled with caution in a designated and controlled area, such as a chemical fume hood.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified
Hand Protection	Nitrile Gloves	Double-gloving is recommended
Body Protection	Laboratory Coat	Fully buttoned
Respiratory Protection	Not generally required for small-scale lab operations. Use a NIOSH-approved respirator with appropriate cartridges if there is a risk of aerosolization or if handling large quantities.	For spill cleanup, a tight-fitting full-face respirator with HEPA filters may be necessary. [3]

Handling Procedures:

- Engineering Controls: Always handle **USP1-IN-9** in a certified chemical fume hood to minimize inhalation exposure.
- General Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[3\]](#) Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[3\]](#)
- Clothing: Do not wear protective garments in common areas (e.g., cafeterias) or outdoors.[\[3\]](#)

Experimental Protocols: Safe Handling and Disposal

Adherence to the following step-by-step protocols is essential for minimizing risk and ensuring the proper disposal of **USP1-IN-9**.

1. Preparation and Use:

- Before use, ensure all necessary PPE is worn correctly.
- Prepare solutions in a chemical fume hood.

- For weighing the solid, use an analytical balance within a ventilated enclosure if possible.

2. Spill Management: In the event of a spill, follow these procedures immediately:

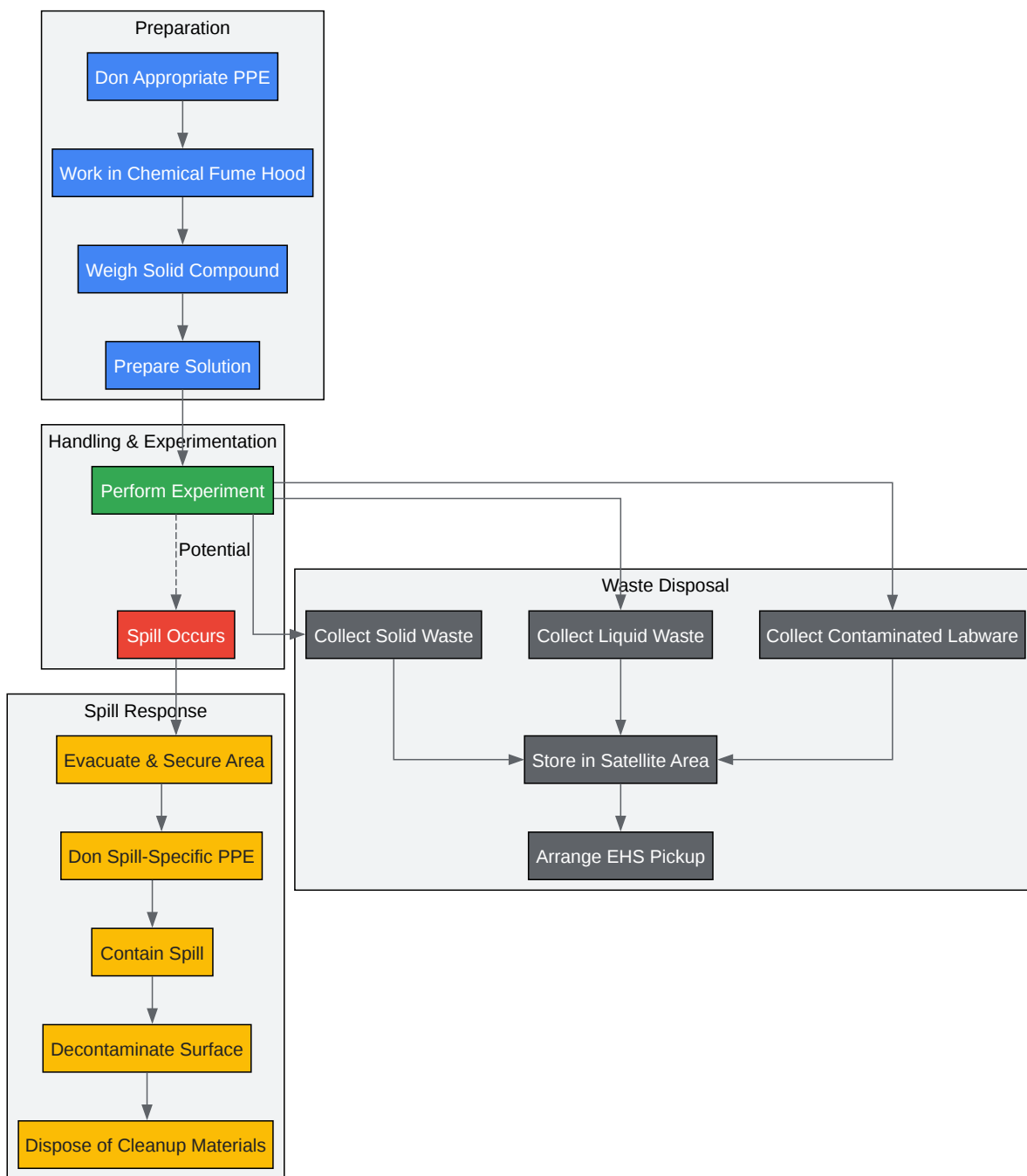
- Evacuate and Secure the Area: Alert others in the vicinity and restrict access to the spill area.^[2]
- Don Appropriate PPE: Before cleaning, ensure you are wearing the necessary protective equipment.^[2]
- Contain the Spill:
 - Solid Spills: Gently cover with an absorbent material to prevent dust from becoming airborne.^[2]
 - Liquid Spills (e.g., a solution in DMSO): Absorb with a chemical absorbent pad or vermiculite.^[2]
- Decontaminate the Surface: Clean the spill area with a suitable solvent (e.g., ethanol), followed by soap and water.^[2]
- Dispose of Cleaning Materials: All materials used for cleanup must be disposed of as hazardous waste.^[2]

3. Waste Disposal:

- Solid **USP1-IN-9** Waste: Collect any unused or waste **USP1-IN-9** solid in its original container or a clearly labeled, sealed container.^[2] Label the container as "Hazardous Waste: Potent Compound" and include the full chemical name "**USP1-IN-9**".
- Liquid **USP1-IN-9** Waste: Collect all solutions containing **USP1-IN-9** in a designated, sealed, and compatible waste container. Label the container as "Hazardous Waste: Potent Compound" and list all constituents, including the solvent (e.g., "**USP1-IN-9** in DMSO").^[2]
- Contaminated Labware: Disposable items (e.g., pipette tips, tubes, gloves) that have come into contact with **USP1-IN-9** should be collected in a designated, sealed bag or container.^[2] Label the container as "Hazardous Waste: **USP1-IN-9** Contaminated Debris".^[2]

- Storage and Collection:
 - Store all **USP1-IN-9** waste containers in a designated satellite accumulation area within the laboratory.[\[2\]](#)
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.[\[2\]](#)
 - Do not attempt to dispose of **USP1-IN-9** down the drain or in the regular trash.[\[2\]](#)

Workflow for Safe Handling of USP1-IN-9



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Caption: Workflow for the safe handling of **USP1-IN-9** from preparation to disposal.

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